

Applications of Sodium Borodeuteride in Organic Chemistry: An In-Depth Technical Guide

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Compound of Interest

Compound Name: Sodium borodeuteride

Cat. No.: B133744

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Introduction

Sodium borodeuteride (NaBD_4) is a deuterated analogue of the widely used reducing agent, sodium borohydride (NaBH_4). In NaBD_4 , the four hydrogen atoms of the borohydride anion are replaced with deuterium, a stable isotope of hydrogen. This isotopic substitution makes **sodium borodeuteride** an invaluable tool in organic chemistry, extending its utility beyond simple reduction to sophisticated applications in isotopic labeling for mechanistic studies and drug development. This guide provides a comprehensive overview of the core applications of **sodium borodeuteride**, complete with quantitative data, detailed experimental protocols, and visualizations of key chemical processes.

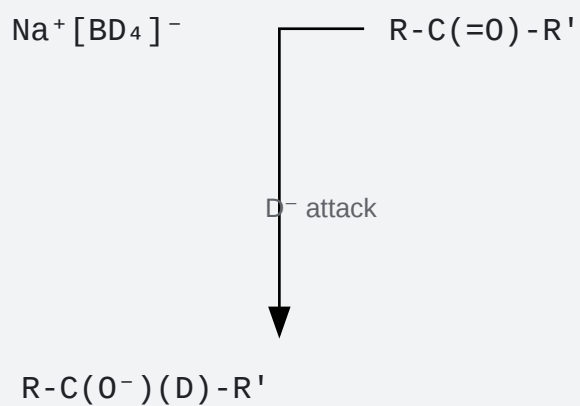
Reduction of Carbonyl Compounds

The primary application of **sodium borodeuteride**, mirroring that of its protio analogue, is the reduction of aldehydes and ketones to their corresponding primary and secondary alcohols. The mechanism involves the nucleophilic addition of a deuteride ion (D^-) from the borodeuteride anion to the electrophilic carbonyl carbon. Subsequent protonation of the resulting alkoxide intermediate yields the deuterated alcohol.

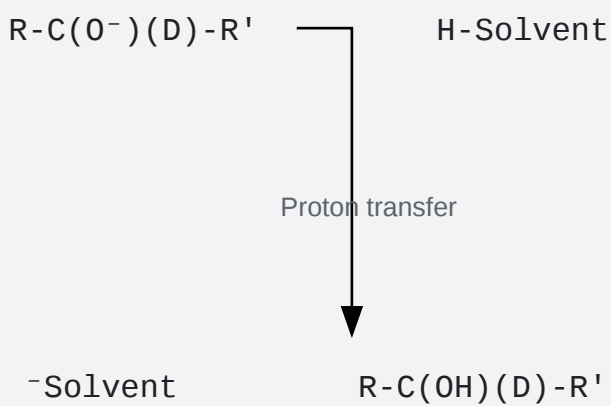
Mechanism of Ketone Reduction

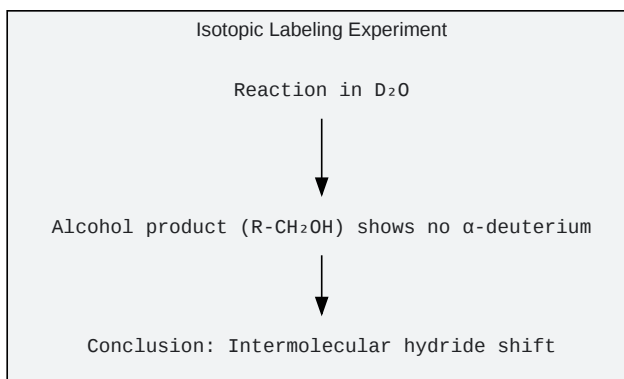
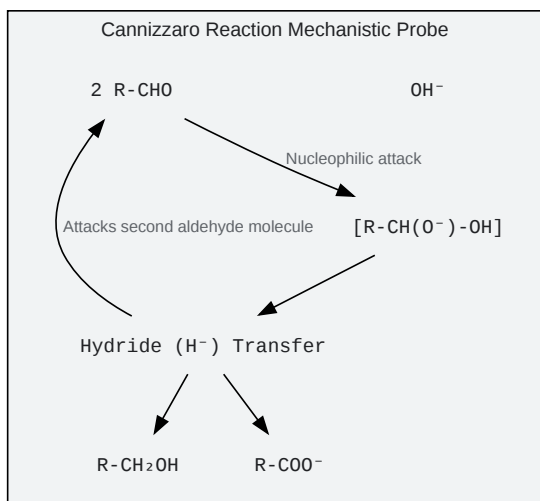
The reduction proceeds via a two-step mechanism. First, the deuteride anion attacks the carbonyl carbon, forming a new carbon-deuterium bond and an alkoxide intermediate. In the second step, a proton source, typically the solvent (e.g., methanol, ethanol) or a mild acid added during workup, protonates the oxygen to yield the final alcohol product.

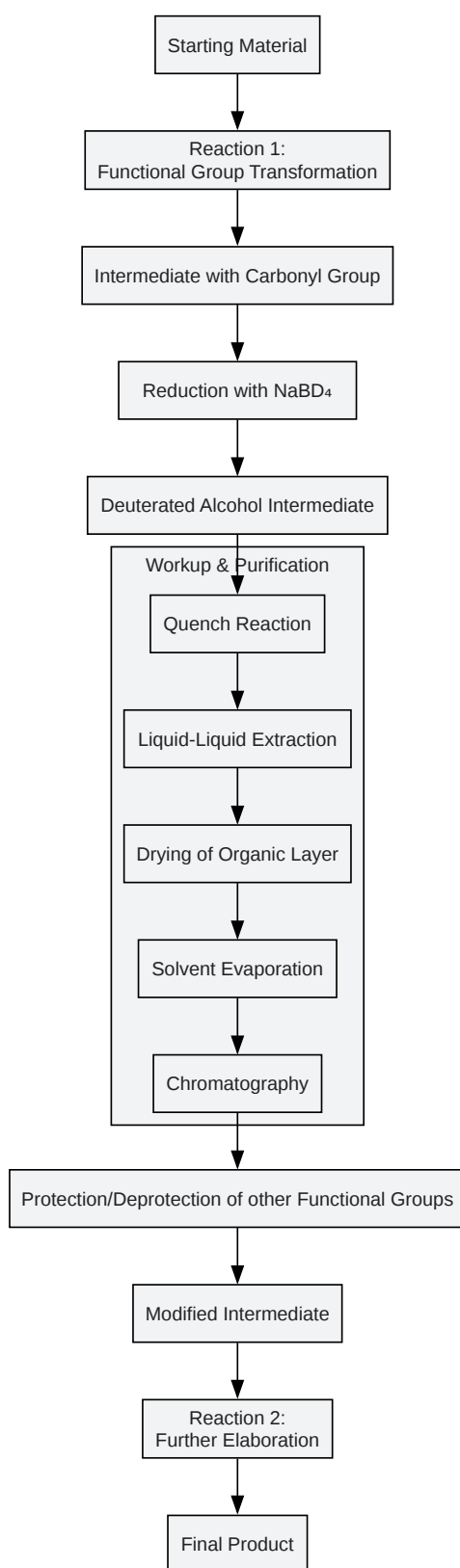
Step 1: Nucleophilic Attack by Deuteride



Step 2: Protonation







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